

Essential Safety and Logistics for Handling 1-Methylantracene

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1-Methylantracene

Cat. No.: B1217907

[Get Quote](#)

This guide provides critical safety and logistical information for researchers, scientists, and drug development professionals handling **1-Methylantracene**. The following procedures for personal protective equipment (PPE), safe handling, and disposal are designed to ensure a safe laboratory environment.

Personal Protective Equipment (PPE)

A thorough risk assessment should be conducted before handling **1-Methylantracene**. The following PPE is recommended to minimize exposure and ensure personal safety.

PPE Category	Specification
Eye Protection	Chemical safety goggles or glasses compliant with OSHA 29 CFR 1910.133 or European Standard EN166 should be worn. [1]
Skin Protection	Wear appropriate protective gloves, such as nitrile rubber, and a lab coat or coveralls to prevent skin contact. [1] [2]
Respiratory Protection	For procedures that may generate dust or aerosols, use a NIOSH/MSHA or European Standard EN 149 approved respirator. [1] [2]

Quantitative Safety and Physical Data

The following data for **1-Methylantracene** and its close isomers are provided for reference in safety assessments.

Property	Value	Source
Molecular Formula	C ₁₅ H ₁₂	PubChem[3]
Molecular Weight	192.25 g/mol	PubChem[3]
Appearance	Yellow-orange Powder Solid (for 9-Methylantracene)	Safety Data Sheet[4]
Melting Point	76 - 79 °C (for 9-Methylantracene)	Safety Data Sheet[4]
Boiling Point	196 - 197 °C (for 9-Methylantracene)	Safety Data Sheet[4]
Signal Word	Danger	Safety Data Sheet[1][4]
Hazard Statements	Causes serious eye damage. Very toxic to aquatic life with long lasting effects.[4] May be fatal if swallowed and enters airways. Causes skin irritation. May cause drowsiness or dizziness. Highly flammable liquid and vapour.[5]	Safety Data Sheet[4][5]

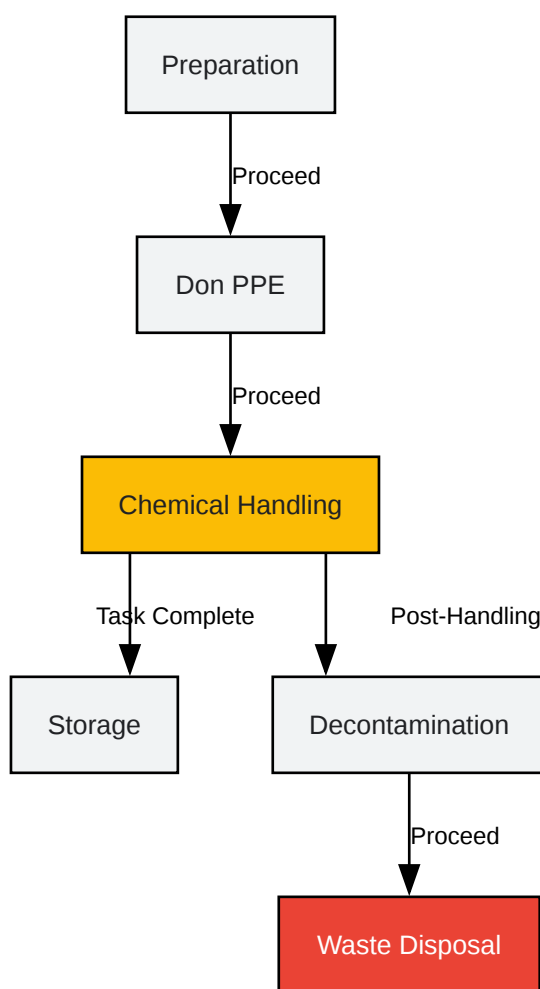
Operational Plan: Safe Handling and Disposal

Adherence to a strict operational and disposal plan is crucial for laboratory safety.

Step-by-Step Handling Procedure

- Preparation: Always work in a well-ventilated area, preferably inside a chemical fume hood.
[1][5] Ensure that an eyewash station and safety shower are easily accessible.[1]
- Personal Protective Equipment: Before beginning work, put on all recommended PPE as detailed in the table above.

- Handling: Avoid direct contact with the substance, including the inhalation of any dust or fumes.[1] Take measures to prevent the formation of dust and aerosols.[6]
- Storage: Store **1-Methylanthracene** in a dry, cool, and well-ventilated location.[1][4] Keep the container tightly sealed when not in use.[1][5] Protect from sunlight.[5]



[Click to download full resolution via product page](#)

*Safe Handling Workflow for **1-Methylanthracene**.*

Disposal Plan

Proper disposal of **1-Methylanthracene** and any contaminated materials is critical to prevent environmental contamination and ensure regulatory compliance.

- **Waste Collection:** Collect all waste, including unused **1-Methylanthracene** and any contaminated materials (e.g., gloves, wipes), in a clearly labeled and sealed container.
- **Labeling:** The waste container must be labeled as hazardous waste, clearly identifying the contents.
- **Storage of Waste:** Store the sealed waste container in a designated, well-ventilated, and secure area away from incompatible materials.
- **Disposal:** Dispose of the chemical waste through a licensed hazardous waste disposal company, following all local, regional, and national regulations.^[1] Do not pour down the drain or discard in general trash.^[1]^[6]

Emergency Response Plan

Immediate and appropriate action is vital in the event of an emergency involving **1-Methylanthracene**.

Spill Response

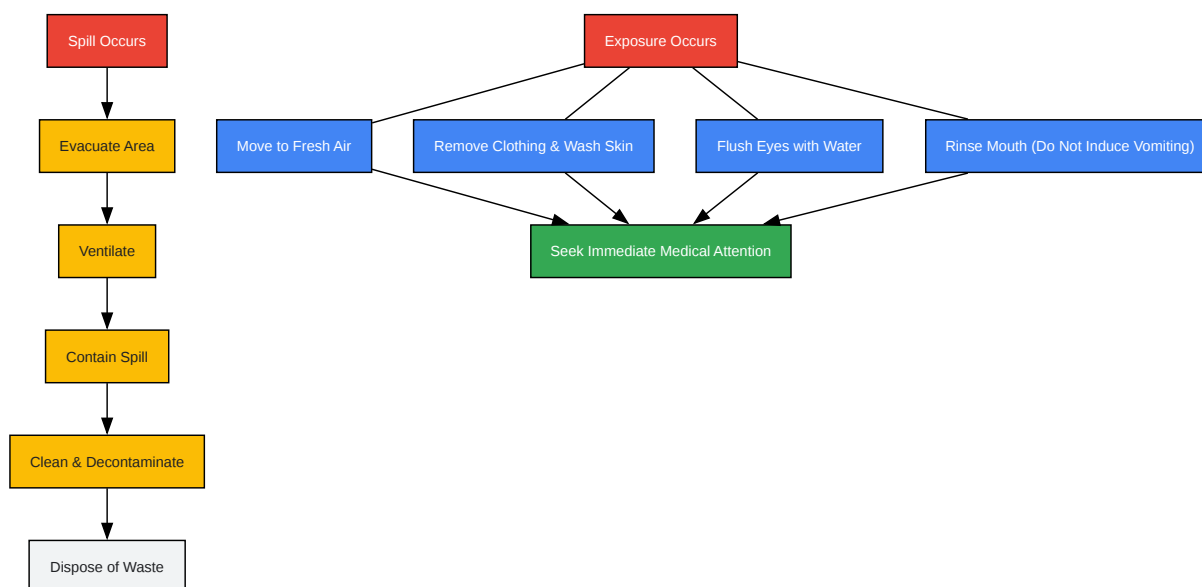
- **Evacuate:** Immediately evacuate all non-essential personnel from the spill area.
- **Ventilate:** Ensure the area is well-ventilated.
- **Containment:** For small spills, use an absorbent material to contain the substance.^[5]
- **Clean-up:** Carefully sweep or scoop up the contained material and place it into a suitable, labeled container for hazardous waste disposal.^[1] Avoid creating dust.^[1]
- **Decontaminate:** Clean the spill area thoroughly with soap and water.

Exposure Response

- **Inhalation:** Move the affected person to fresh air immediately.^[1] If breathing is difficult or stops, provide artificial respiration and seek immediate medical attention.^[1]
- **Skin Contact:** Remove all contaminated clothing immediately.^[5] Wash the affected skin area with plenty of soap and water for at least 15 minutes.^[1] Seek medical attention if irritation

persists.[1]

- Eye Contact: Immediately flush the eyes with copious amounts of water for at least 15 minutes, holding the eyelids open.[5] Remove contact lenses if present and easy to do.[5] Seek immediate medical attention.
- Ingestion: Do NOT induce vomiting.[5] Rinse the mouth with water.[5] Seek immediate medical attention.[5]



[Click to download full resolution via product page](#)

Emergency Response for Spills and Exposure.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. fishersci.com [fishersci.com]
- 2. benchchem.com [benchchem.com]
- 3. 1-Methylantracene | C₁₅H₁₂ | CID 11884 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. assets.thermofisher.com [assets.thermofisher.com]
- 5. chemos.de [chemos.de]
- 6. carlroth.com [carlroth.com]
- To cite this document: BenchChem. [Essential Safety and Logistics for Handling 1-Methylantracene]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1217907#personal-protective-equipment-for-handling-1-methylantracene]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com